

Yadanzioside C: A Technical Overview of its Physicochemical Properties and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yadanzioside C

Cat. No.: B15592133

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Introduction

Yadanzioside C is a naturally occurring quassinoid glycoside isolated from the seeds of *Brucea javanica*, a plant traditionally used in Chinese medicine.^{[1][2]} As a member of the triterpenoid saponin class, it exhibits a complex molecular architecture that contributes to its diverse biological activities.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Yadanzioside C**, along with insights into its potential therapeutic applications and mechanisms of action.

Chemical and Physical Properties

Yadanzioside C is characterized by the molecular formula $C_{34}H_{46}O_{17}$ and a molecular weight of approximately 726.73 g/mol. Its glycosidic nature enhances its solubility in water, and it is also soluble in organic solvents such as dimethyl sulfoxide (DMSO), pyridine, methanol, and ethanol.^[1] While experimentally determined physical constants such as melting point, boiling point, and pKa are not readily available in the current literature, predicted values for several physicochemical parameters are summarized in the table below.

| Property | Value | Source |
|--|---|--------|
| Molecular Formula | C34H46O17 | [1] |
| Molecular Weight | 726.73 g/mol | [1] |
| CAS Number | 95258-16-5 | [1] |
| Predicted XLogP3 | -1.6 | [1] |
| Predicted Hydrogen Bond Donor Count | 7 | [1] |
| Predicted Hydrogen Bond Acceptor Count | 17 | [1] |
| Predicted Rotatable Bond Count | 7 | [1] |
| Solubility | Soluble in Water, DMSO, Pyridine, Methanol, Ethanol | [1] |

Note: Predicted values are computationally generated and may differ from experimental values.

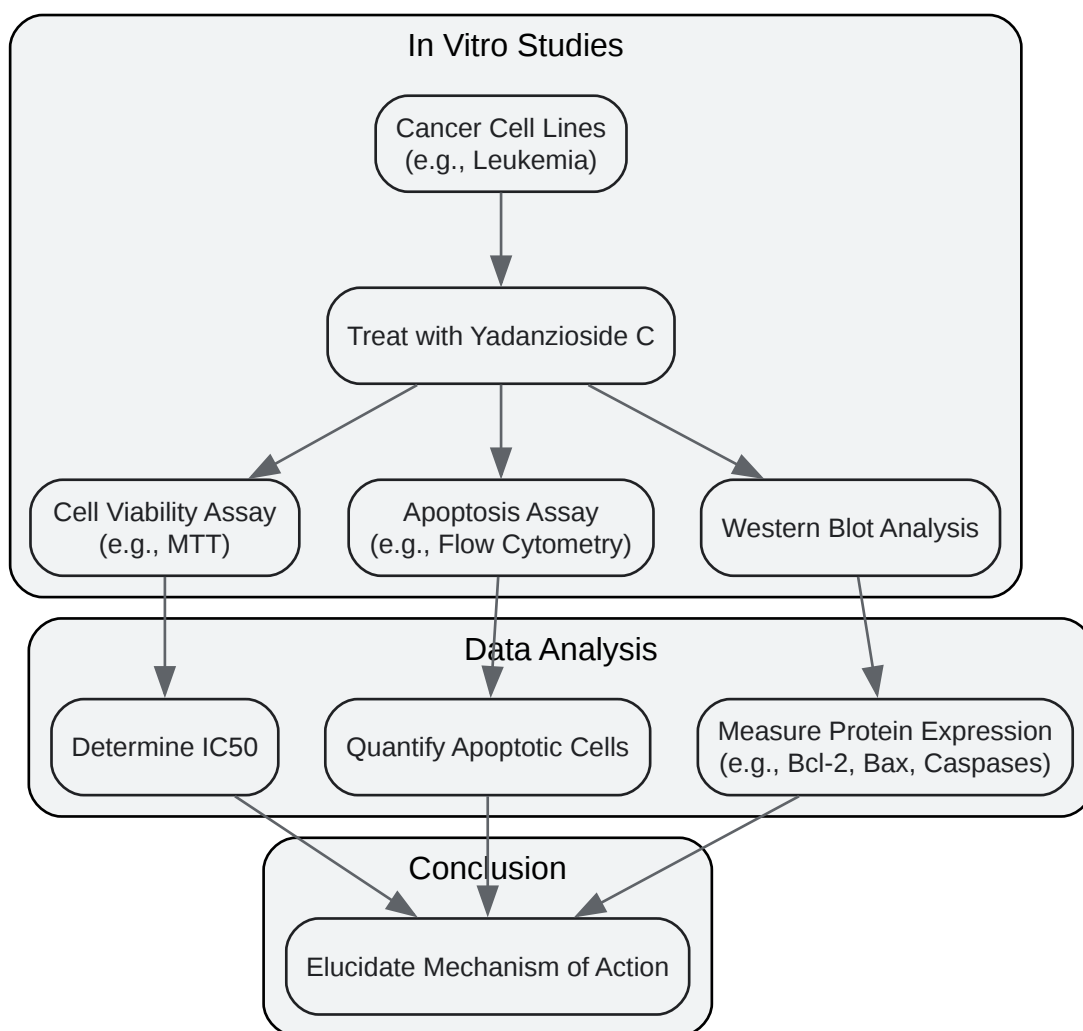
Biological Activities and Potential Signaling Pathways

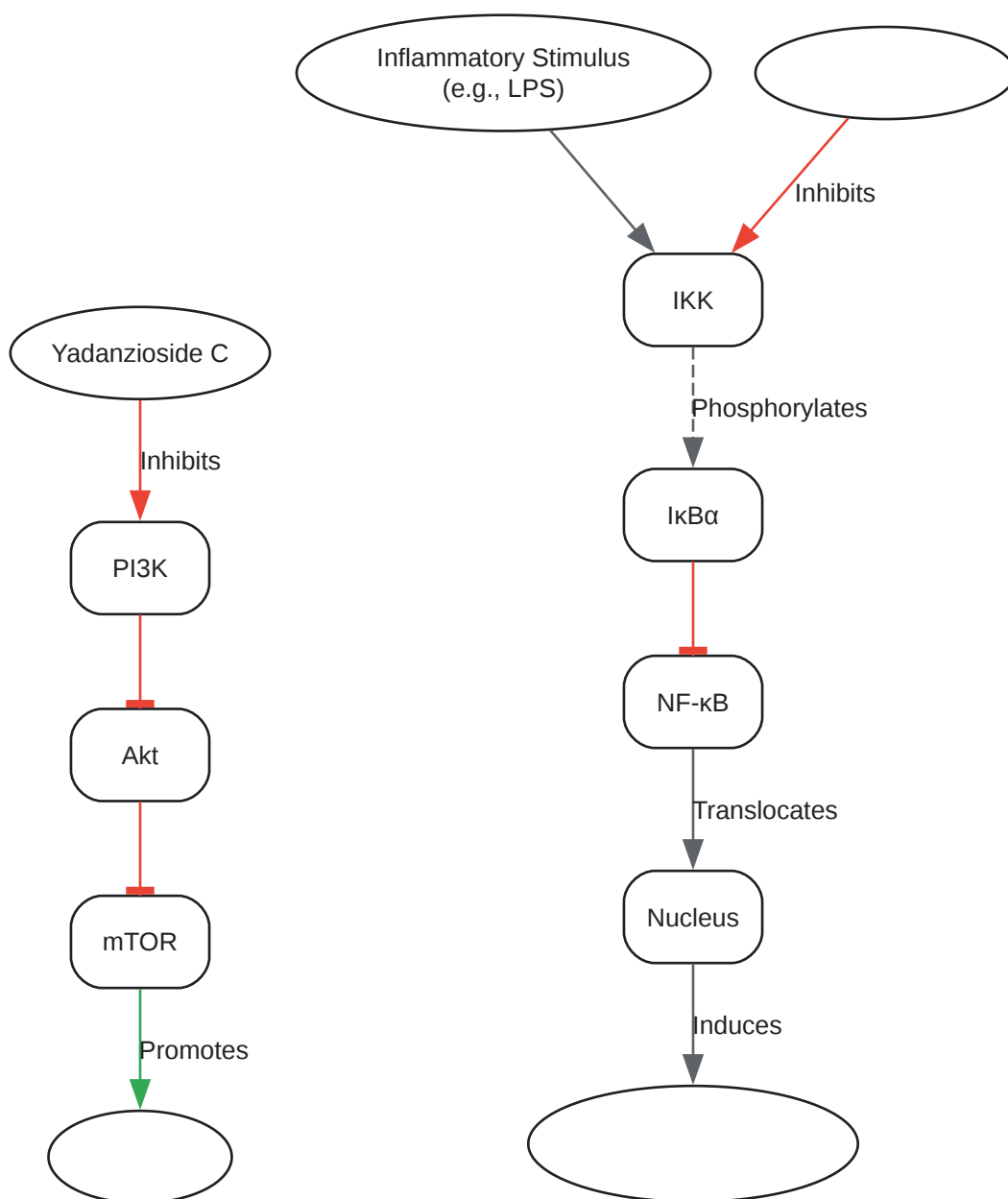
Yadanzioside C has garnered significant interest for its potential pharmacological activities, including anti-inflammatory, antioxidant, anticancer, and anti-tuberculosis properties.[1]

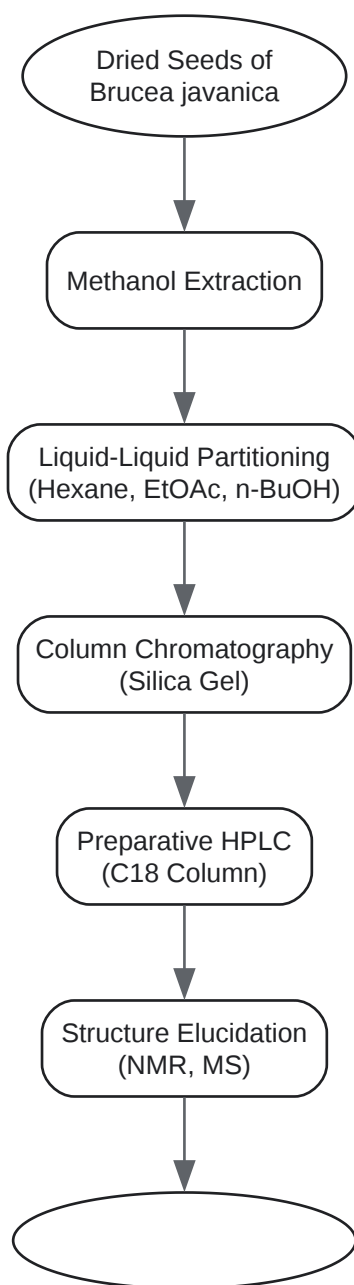
Anticancer Activity

The primary reported biological activity of **Yadanzioside C** is its anti-leukemic potential. While the precise mechanism remains under investigation, the anticancer effects of related quassinoids often involve the induction of apoptosis (programmed cell death). This can occur through the intrinsic (mitochondrial) pathway, which involves the regulation of pro- and anti-apoptotic proteins.

Below is a generalized workflow for investigating the anticancer activity of a compound like **Yadanzioside C**.







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References

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